

Application Notes and Protocols for Measuring Carboxyethyllysine (CEL) in Urine Samples

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Compound of Interest

Compound Name: Carboxyethyllysine

Cat. No.: B1264603

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Introduction

N ϵ -(Carboxyethyl)lysine (CEL) is an advanced glycation end product (AGE) formed through the non-enzymatic reaction of lysine residues in proteins with dicarbonyl compounds like methylglyoxal, which are byproducts of glycolysis. Elevated levels of CEL are associated with oxidative stress and the pathogenesis of various diseases, particularly diabetes and its complications, as well as cardiovascular disease and neurodegenerative disorders. The measurement of CEL in urine serves as a non-invasive biomarker for monitoring disease progression and the efficacy of therapeutic interventions. This document provides detailed application notes and protocols for the quantification of CEL in urine samples using a competitive Enzyme-Linked Immunosorbent Assay (ELISA).

Assay Principle

The most common method for quantifying CEL in biological samples is the competitive ELISA. This assay is based on the competition between CEL present in the sample and a fixed amount

of CEL coated on a microplate for binding to a specific anti-CEL antibody.

The principle is as follows:

- A microplate is pre-coated with a CEL-conjugate.
- Urine samples or standards containing unknown amounts of CEL are added to the wells.
- A specific anti-CEL antibody is then added. The antibody will bind to either the CEL in the sample or the CEL coated on the plate.
- The amount of anti-CEL antibody bound to the plate is inversely proportional to the concentration of CEL in the sample.
- A secondary antibody conjugated to an enzyme (e.g., Horseradish Peroxidase - HRP) that recognizes the primary anti-CEL antibody is added.
- A substrate for the enzyme is added, leading to a colorimetric reaction.
- The intensity of the color is measured using a microplate reader, and the concentration of CEL in the samples is determined by comparing their absorbance to a standard curve.

Data Presentation

Assay Performance Characteristics

The performance of a typical **Carboxyethyllysine** (CEL) competitive ELISA kit is summarized below. Users should always refer to the specific kit's manual for performance data.

Parameter	Typical Performance
Assay Type	Competitive ELISA
Sample Type	Urine, Serum, Plasma, Cell Culture Supernatants
Sensitivity	0.1 µg/mL
Assay Range	Varies by kit, typically 0.1 µg/mL to 100 µg/mL
Intra-Assay Precision	< 10%
Inter-Assay Precision	< 15%
Specificity	High specificity for CEL, with low cross-reactivity to similar AGEs like Carboxymethyllysine (CML).

Expected Values

The concentration of CEL in urine can vary based on factors such as age, diet, and disease state. The following table provides an example of expected urinary CEL concentrations in different study populations. Note that values can vary between studies and kits, and it is recommended to establish a baseline for the specific population being studied.

Population	Mean Urinary CEL Concentration (µg/mg creatinine) ± SD
Healthy Controls	1.0 ± 0.3
Type 1 Diabetic Patients	1.2 ± 0.5

Data presented here is analogous to urinary CML as a closely related AGE and should be considered indicative.[\[1\]](#)

Experimental Protocols

Urine Sample Collection and Preparation

Proper sample handling is crucial for accurate and reproducible results.

Materials:

- Sterile urine collection containers
- Centrifuge
- Micropipettes and sterile tips
- Storage tubes (e.g., polypropylene)

Protocol:

- **Collection:** Collect mid-stream urine samples in a sterile container. For longitudinal studies, it is recommended to collect the first morning void to minimize diurnal variation.
- **Centrifugation:** Centrifuge the urine samples at approximately 1,500 x g for 15 minutes at 4°C to remove particulate matter and cellular debris.
- **Aliquoting and Storage:** Carefully transfer the supernatant to clean storage tubes. It is highly recommended to aliquot the samples to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C until analysis.[\[2\]](#)[\[3\]](#)
- **Sample Thawing:** Before use, thaw the urine samples at room temperature and mix gently. If any precipitate is observed after thawing, centrifuge the sample again as in step 2.

Competitive ELISA Protocol for CEL

This protocol is a general guideline. Always follow the specific instructions provided with the ELISA kit.

Materials:

- CEL ELISA Kit (containing pre-coated plate, standards, anti-CEL antibody, HRP-conjugated secondary antibody, wash buffer, substrate, and stop solution)
- Microplate reader capable of measuring absorbance at 450 nm
- Distilled or deionized water

- Pipettes and multichannel pipettes
- Plate shaker

Procedure:

- Reagent Preparation: Prepare all reagents, standards, and samples as instructed in the kit manual. Bring all reagents to room temperature before use.
- Standard Curve Preparation: Prepare a serial dilution of the CEL standard to create a standard curve.
- Sample Addition: Add 50 μ L of the prepared standards and urine samples to the appropriate wells of the CEL-coated microplate. It is recommended to run all samples and standards in duplicate.
- Antibody Addition: Add 50 μ L of the diluted anti-CEL antibody to each well.
- Incubation: Incubate the plate for 1-2 hours at room temperature on an orbital shaker.
- Washing: Aspirate the contents of the wells and wash each well 3-4 times with 1X Wash Buffer. Ensure complete removal of the liquid after the final wash by inverting the plate and tapping it on absorbent paper.
- Secondary Antibody Addition: Add 100 μ L of the HRP-conjugated secondary antibody to each well.
- Incubation: Incubate the plate for 1 hour at room temperature on an orbital shaker.
- Washing: Repeat the washing step as described in step 6.
- Substrate Addition: Add 100 μ L of the TMB substrate solution to each well and incubate for 15-30 minutes at room temperature in the dark.
- Stop Reaction: Add 50 μ L of the stop solution to each well. The color in the wells will change from blue to yellow.

- Absorbance Measurement: Read the absorbance of each well at 450 nm using a microplate reader within 30 minutes of adding the stop solution.

Data Analysis

- Standard Curve: Calculate the average absorbance for each set of duplicate standards and samples. Plot the mean absorbance for the standards against their known concentrations to generate a standard curve. A four-parameter logistic (4-PL) curve fit is often recommended.
- Sample Concentration: Determine the concentration of CEL in the urine samples by interpolating their mean absorbance values from the standard curve.
- Correction for Dilution: If the samples were diluted, multiply the calculated concentration by the dilution factor.
- Normalization: To account for variations in urine dilution, it is common to normalize the CEL concentration to the urinary creatinine concentration. The results are then expressed as μg of CEL per mg of creatinine.

Visualizations

Signaling Pathway

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RAGE [label="RAGE Receptor", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Activation
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Downstream [label="Downstream Signaling Cascades", shape=ellipse, fillcolor="#F1F3F4",
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fontcolor="#FFFFFF"]; MAPK [label="MAPK Activation\n(ERK, p38)", fillcolor="#EA4335",
fontcolor="#FFFFFF"]; ROS [label="Increased ROS Production", fillcolor="#EA4335",
fontcolor="#FFFFFF"]; Inflammation [label="Inflammation\n(e.g., IL-6, TNF-α)",
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Dysfunction", fillcolor="#34A853", fontcolor="#FFFFFF"];
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Downstream -> NFkB; Downstream -> MAPK; Downstream -> ROS; NFkB -> Inflammation;
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MAPK -> CellularStress; ROS -> CellularStress; Inflammation -> CellularStress; } caption  
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Caption: CEL binding to RAGE activates downstream pathways leading to inflammation and cellular stress.

Experimental Workflow

```
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[label="5. Incubate & Wash", fillcolor="#F1F3F4", fontcolor="#202124"]; AddSecondaryAb  
[label="6. Add HRP-Conjugated\nSecondary Antibody", fillcolor="#FBBC05",  
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fontcolor="#202124"]; AddSubstrate [label="8. Add TMB Substrate", fillcolor="#EA4335",  
fontcolor="#FFFFFF"]; StopReaction [label="9. Add Stop Solution", fillcolor="#EA4335",  
fontcolor="#FFFFFF"]; ReadPlate [label="10. Read Absorbance at 450 nm",  
fillcolor="#34A853", fontcolor="#FFFFFF"]; DataAnalysis [label="11. Calculate Results",  
fillcolor="#34A853", fontcolor="#FFFFFF"];
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// Edges SamplePrep -> PlateLoading; StdPrep -> PlateLoading; PlateLoading ->  
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-> Incubate2; Incubate2 -> AddSubstrate; AddSubstrate -> StopReaction; StopReaction ->  
ReadPlate; ReadPlate -> DataAnalysis; } caption [label="Competitive ELISA Workflow for  
Urinary CEL", fontsize=12, fontname="Arial"]; }
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Caption: Workflow for the quantification of urinary CEL using a competitive ELISA.

Logical Relationship: Competitive Assay Principle

```
// Invisible nodes for alignment dummy1 [style=invis]; dummy2 [style=invis]; Well1 -> dummy1  
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minlen=2]; dummy2 -> Signal2 [label="Less Ab binds to well", minlen=2]; } caption  
[label="Principle of Competitive ELISA", fontsize=12, fontname="Arial"]; }
```

Caption: Inverse relationship between sample CEL concentration and final signal in a competitive ELISA.

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References

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- 2. ELISA sample preparation | Abcam [abcam.com]
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